

Molecular Structure and Conformation of Dimethylaminophenyl Hydantoins: A Technical Guide

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Compound of Interest

Compound Name:	3-[4-(Dimethylamino)phenyl]imidazolidine-2,4-dione
CAS No.:	111256-82-7
Cat. No.:	B1337823

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Executive Summary

This technical guide provides a comprehensive structural and conformational analysis of 5-(4-dimethylaminophenyl)hydantoin and its related derivatives.[1][2] Hydantoins (imidazolidine-2,4-diones) represent a privileged scaffold in medicinal chemistry, primarily known for their anticonvulsant properties (e.g., Phenytoin).[1][2] The incorporation of a p-dimethylaminophenyl moiety at the C5 position introduces significant electronic and steric modulations, altering lipophilicity, pKa, and receptor binding kinetics. This document is designed for medicinal chemists and structural biologists, focusing on the causality between synthetic protocols, molecular conformation, and pharmacological potential.[2]

Structural Fundamentals & Electronic Architecture

The Core Scaffold

The hydantoin ring is a five-membered heterocycle containing two nitrogen atoms at positions 1 and 3, and two carbonyl groups at positions 2 and 4.

- Planarity: The imidazolidine-2,4-dione core is essentially planar due to the amide-like resonance character of the N-C(=O) bonds.[\[1\]](#)
- Tautomerism: While multiple tautomers are theoretically possible (lactam-lactim), the 2,4-diketo tautomer is thermodynamically dominant in both the solid state and neutral solution.[\[1\]](#)
[\[2\]](#)

The Dimethylaminophenyl Substituent

The addition of the p-dimethylamino group at C5 creates a push-pull electronic system when conjugated with the electron-deficient hydantoin ring (though conjugation is interrupted by the C5 carbon).

Feature	Structural Impact
Electronic Effect	The group is a strong -donor (mesomeric effect) and weak -acceptor. [1] [2] It significantly increases the electron density of the phenyl ring.
Lipophilicity	Increases compared to the unsubstituted phenyl analog, enhancing blood-brain barrier (BBB) permeability. [1] [2]
Basicity	The dimethylamino nitrogen introduces a basic center (), allowing for protonation at physiological pH, unlike the acidic hydantoin imide (). [2]

Conformational Dynamics

The biological activity of dimethylaminophenyl hydantoins is governed by their ability to adopt specific conformations within the receptor binding pocket (e.g., voltage-gated sodium channels).

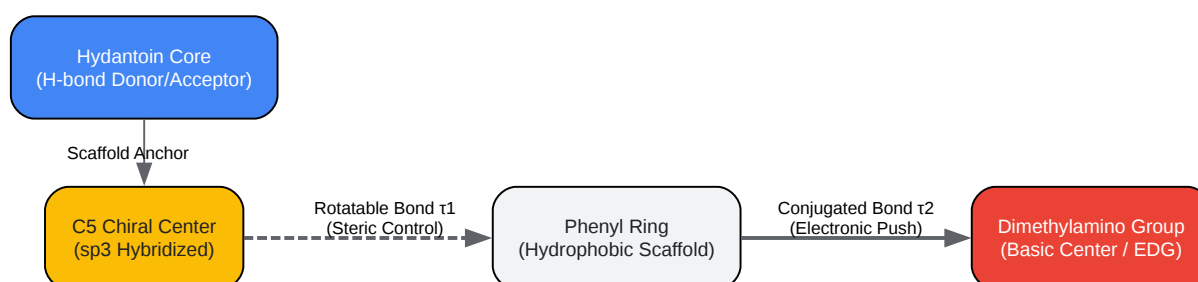
Torsional Freedom

The molecule possesses two critical rotatable bonds:

- (C5–C1'): Rotation of the phenyl ring relative to the hydantoin core.
 - Barrier: [1][2] Low energy barrier ([1][2]).
 - Preferred Conformation: The phenyl ring is typically twisted out of the hydantoin plane to minimize steric clash with the carbonyl oxygen at C4 and the amine at N1.
- (C4'–N): Rotation of the dimethylamino group relative to the phenyl ring.
 - Resonance: Partial double bond character restricts rotation, keeping the group largely coplanar with the phenyl ring to maximize orbital overlap.

Visualization: Pharmacophore & Conformation

The following diagram illustrates the key pharmacophoric features and rotational axes.



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Caption: Structural connectivity showing the rigid hydantoin core linked to the flexible dimethylaminophenyl tail. The

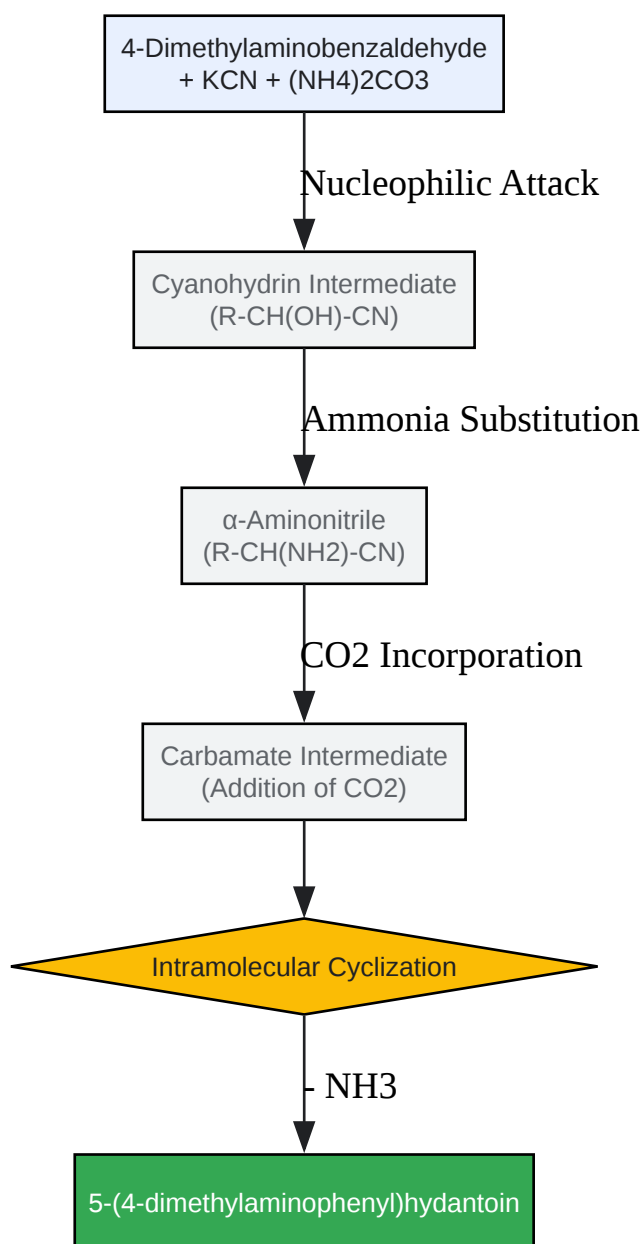
bond dictates the spatial orientation critical for receptor docking.

Synthesis Protocol: Bucherer-Bergs Reaction[1][2][3][4]

The most robust method for synthesizing 5,5-disubstituted or 5-monosubstituted hydantoins is the Bucherer-Bergs reaction.[1][2][3] This multicomponent reaction is preferred over the Read reaction for its thermodynamic control and high yields.

Reaction Mechanism Overview

The synthesis involves the condensation of 4-dimethylaminobenzaldehyde (or ketone) with potassium cyanide and ammonium carbonate.



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Caption: Step-wise mechanistic flow of the Bucherer-Bergs reaction, highlighting the critical aminonitrile intermediate.[1][2][4]

Experimental Protocol

Objective: Synthesis of 5-(4-dimethylaminophenyl)hydantoin.

Reagents:

- 4-Dimethylaminobenzaldehyde (10 mmol)[1][2]
- Potassium Cyanide (KCN) (15 mmol) [Caution: Toxic][2]
- Ammonium Carbonate
(30 mmol)[2]
- Ethanol/Water (1:1 v/v)[2]

Procedure:

- Dissolution: In a 100 mL round-bottom flask, dissolve 4-dimethylaminobenzaldehyde in 20 mL of ethanol.
- Addition: Add a solution of KCN and ammonium carbonate in 20 mL of water.
- Reflux: Heat the mixture to 60–70°C for 4–6 hours. Monitor via TLC (Solvent: Ethyl Acetate/Hexane 1:1).[1][2]
- Precipitation: Cool the reaction mixture to
. The hydantoin usually precipitates as a solid.
- Acidification: If no precipitate forms, carefully acidify to pH 2–3 with dilute HCl (in a fume hood) to protonate the hydantoin anion.[1][2]
- Purification: Filter the crude solid and recrystallize from aqueous ethanol.

Validation Criteria:

- Yield: Expected > 70%.
- Melting Point: Distinctive high melting point (typically
).[1][2]

Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using spectroscopic methods.[\[2\]](#)

NMR Spectroscopy Data (Predicted)

The following table summarizes the expected chemical shifts for 5-(4-dimethylaminophenyl)hydantoin in DMSO-

Nucleus	Moiety	Shift (ppm)	Multiplicity	Interpretation
H	Imide NH (N3)	10.5 - 10.8	Broad Singlet	Acidic proton, H-bonded.
H	Amide NH (N1)	8.2 - 8.5	Broad Singlet	Less acidic than N3. [1] [2]
H	Aromatic (Ar-H)	7.1 (d), 6.6 (d)	Doublets (AA'BB')	Characteristic para-substitution pattern. [1] [2]
H	Methine (C5-H)	5.1 - 5.3	Singlet	Chiral center proton.
H		2.8 - 2.9	Singlet (6H)	Methyl protons, slightly deshielded by N.
C	Carbonyl (C4)	~175.0	-	Urea carbonyl.
C	Carbonyl (C2)	~157.0	-	Amide carbonyl. [1] [2]

X-Ray Crystallography Features

In the solid state, these molecules typically form centrosymmetric dimers linked by intermolecular Hydrogen bonds (

).[1][2]

- Space Group: Often Monoclinic () or Orthorhombic.[1][2]
- Packing: The planar dimethylamino groups stack to maximize interactions, while the hydantoin heads form polar ribbons.

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